Application Note: Handling & Protocols for N-(2-Methoxyethyl)-2,6-xylidine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-(2-Methoxyethyl)-2,6-xylidine*
CAS No.:	*50563-55-8*
Cat. No.:	*B1360348*

Get Quote

CAS: 50563-55-8 | Formula: $C_{11}H_{17}NO$ | Mol.[1] Weight: 179.26 g/mol Synonyms: N-(2-Methoxyethyl)-2,6-dimethylaniline; 2,6-Dimethyl-N-(2-methoxyethyl)aniline.[1][2]

Executive Summary & Application Scope

N-(2-Methoxyethyl)-2,6-xylidine is a critical secondary amine intermediate used primarily in the synthesis of anti-anginal agents (e.g., Ranolazine) and lidocaine-type local anesthetics.[1] It serves as the nucleophilic scaffold for downstream acylation or alkylation reactions.

Critical Safety Alert: This compound combines the toxicological profiles of 2,6-xylidine (carcinogenicity, methemoglobinemia) and glycol ethers (reproductive toxicity). It must be handled as a High-Potency/High-Hazard compound.[1]

Key Applications

- API Synthesis: Precursor for Ranolazine via N-alkylation of piperazine derivatives.
- Metabolite Standards: Used as a reference standard for identifying impurities in xylidine-based drugs.

© 2026 BenchChem. All rights reserved.

- Pesticide Synthesis: Intermediate for chloroacetanilide herbicides (e.g., Dimethachlor derivatives).

Risk Assessment & Toxicology (SAR Analysis)

As specific toxicological data for this CAS is limited, this protocol enforces a "Worst-Case" safety margin based on Structural Activity Relationships (SAR).

Hazard Class	Risk Driver	Mechanism & Consequence
Carcinogenicity	2,6-Xylidine Moiety	The parent amine (2,6-xylidine) is an IARC Group 2B carcinogen (nasal tumors).[1] Metabolic activation typically involves N-hydroxylation.[1]
Reproductive Toxicity	Methoxyethyl Side Chain	The 2-methoxyethyl group is metabolically linked to methoxyacetic acid, a known teratogen and testicular toxin (similar to 2-Methoxyethanol). [1]
Acute Toxicity	Aniline Functionality	High risk of Methemoglobinemia (cyanosis) upon skin absorption or inhalation. Oxidation of hemoglobin Fe^{2+} to Fe^{3+} blocks oxygen transport.
Skin Absorption	Lipophilicity	The ether chain increases lipophilicity compared to the parent aniline, potentially accelerating transdermal uptake.

Engineering Controls & PPE Matrix

© 2026 BenchChem. All rights reserved.

Objective: Zero skin contact and zero inhalation exposure.

Engineering Controls[1]

- Primary Containment: All weighing and open-flask manipulations must occur within a Certified Chemical Fume Hood or a Powder Containment Hood (if solid).
- Process Enclosure: For reactions >10g, use closed-system glassware (Schlenk lines) or automated reactors.

Personal Protective Equipment (PPE) Matrix

Body Part	Standard PPE	Enhanced PPE (High Risk/Spill)	Scientific Rationale
Respiratory	Fume Hood (No respirator if contained)	Full-face P100/OV Respirator	Aniline vapors are insidious; OV cartridges capture organic vapors; P100 captures mists.[1]
Hands	Double Gloving:Inner: Nitrile (4 mil)Outer: Laminate (Silver Shield/Barrier)	Butyl Rubber (0.7 mm)	Standard nitrile is permeable to glycol ethers and anilines over time. Laminate film provides >4hr breakthrough protection.
Eyes	Chemical Splash Goggles	Goggles + Face Shield	Prevent corneal absorption and splash entry.
Body	Lab Coat (Cotton/Poly) + Chemical Apron	Tyvek® Coverall (Taped seams)	Prevent clothing contamination which acts as a secondary exposure source.

Operational Protocols

© 2026 BenchChem. All rights reserved.

Protocol A: Safe Weighing & Transfer

Context: **N-(2-Methoxyethyl)-2,6-xylidine** is typically a viscous liquid or low-melting solid.[1]

- Preparation: Place a disposable absorbent pad (benchkote) inside the fume hood.
- Taring: Tare the receiving flask with the stopper on. Do not tare the open flask to avoid balance drift from vapors.
- Transfer: Use a positive displacement pipette (for liquids) or a glass spatula (for solids). Avoid standard air-displacement pipettes as the viscosity and vapor pressure can cause dripping.[1]
- Decontamination: Immediately wipe the pipette tip/spatula with a Kimwipe soaked in 10% HCl (to protonate and solubilize the amine) before disposal.

Protocol B: Reaction Setup (Acylation Example)

Scenario: Reacting with Chloroacetyl Chloride to form an amide intermediate.

Step-by-Step Methodology:

- Solvent Selection: Use Dichloromethane (DCM) or Toluene. Note: DCM requires careful handling due to volatility, but solubilizes the amine well.
- Base Scavenger: Add 1.1 equivalents of a non-nucleophilic base (e.g., Diisopropylethylamine or K_2CO_3) to neutralize the HCl byproduct.
- Addition:
  - Cool the amine solution to 0°C.
  - Add the electrophile (e.g., Chloroacetyl chloride) dropwise.
  - Why? The reaction is exothermic. Uncontrolled heat can vaporize the toxic amine or cause side reactions (dimerization).

© 2026 BenchChem. All rights reserved.

- Monitoring: Monitor via TLC (Silica, 20% EtOAc/Hexane). The product (amide) will be significantly less polar than the starting amine.
    - Visualization: UV (254 nm) or Iodine stain. Ninhydrin is ineffective for secondary/tertiary amines; use Dragendorff's reagent or $KMnO_4$ if UV is weak.

Protocol C: Quenching & Workup (Self-Validating System)

This workup uses pH manipulation to remove unreacted toxic amine, validating purity.[1]

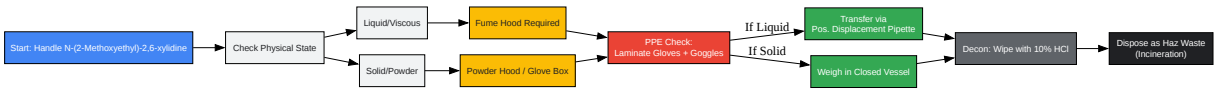
- Acid Wash: Wash the organic reaction mixture with 1M HCl (aq).
    - Mechanism:[1][3][4] Unreacted **N-(2-Methoxyethyl)-2,6-xylidine** is protonated (

) and moves to the aqueous layer.[1] The amide product remains in the organic layer.
- Validation: Check the pH of the aqueous wash. It must be < 2.
- Neutralization: Wash organic layer with Sat. $NaHCO_3$ to remove excess acid.
- Drying: Dry over Na_2SO_4, filter, and concentrate.

Visualizations

Figure 1: Safe Handling Decision Workflow

This logic gate ensures appropriate controls are active before handling begins.

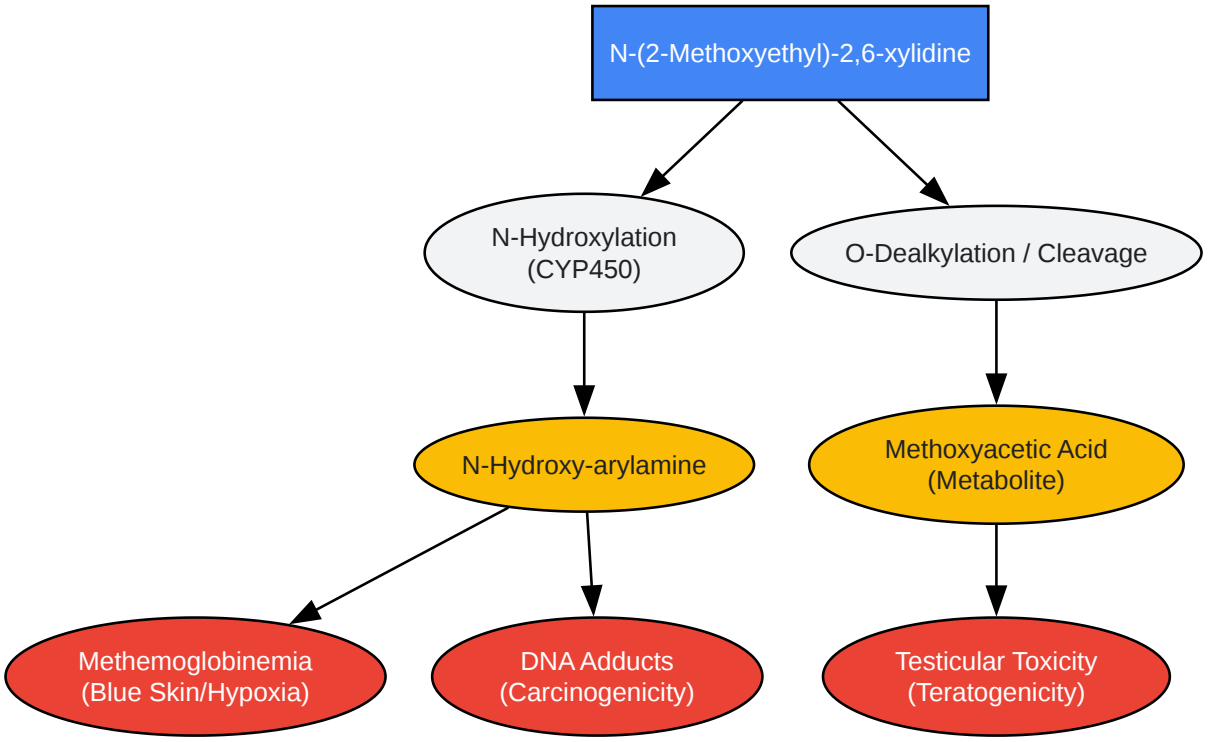


Click to download full resolution via product page

Caption: Workflow determining engineering controls based on physical state to minimize exposure risk.

Figure 2: Metabolic Activation & Toxicity Pathway

Illustrates why this specific molecule requires strict containment.[1]



Click to download full resolution via product page

Caption: Dual toxicity pathway showing aniline-based carcinogenicity and glycol ether-based reproductive toxicity.[1]

Emergency Procedures

Spill Response

- Evacuate: Clear the immediate area (10-meter radius).
- PPE Up: Don Butyl rubber gloves and a respirator before re-entering.
- Neutralize: Cover the spill with vermiculite or sand.[5] Do not use standard paper towels alone, as they increase surface area for evaporation.

© 2026 BenchChem. All rights reserved.

- Clean: Scoop into a sealable hazardous waste bag. Wipe the surface with 1M HCl (to convert the amine to the non-volatile hydrochloride salt), followed by soap and water.

First Aid

- Skin Contact: Immediate wash with soap and water for 15 minutes. Do not use alcohol (increases absorption). Seek medical attention; monitor for signs of cyanosis (blue lips).
- Inhalation: Remove to fresh air. Administer oxygen if breathing is difficult.

References

- ECHA (European Chemicals Agency).Substance Information: 2,6-Dimethylaniline (Carcinogenicity & Toxicity). [Link][1]
- PrepChem.Synthesis of N-(2-methoxyethyl)-2,6-dimethylaniline. (Methodology verification). [Link]
- PubChem.Compound Summary: 2,6-Xylidine. (Metabolic and acute toxicity data). [Link][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2,6-xylidine | CAS#:87-62-7 | Chemsrc [chemsrc.com]
- 2. Buy Online CAS Number 50563-55-8 - TRC - N-(2-Methoxyethyl)-2,6-xylidine | LGC Standards [lgcstandards.com]
- 3. solutions.covestro.com [solutions.covestro.com]
- 4. KR920000266B1 - Process for the preparation of n-(2-propoxythyl)-2,'6'-diethyl aniline - Google Patents [patents.google.com]
- 5. cdn.chemservice.com [cdn.chemservice.com]
- To cite this document: BenchChem. [Application Note: Handling & Protocols for N-(2-Methoxyethyl)-2,6-xylidine]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b1360348/docs#application-note-handling-protocols-for-n-2-methoxyethyl-2-6-xylidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.